

Application Note: Laboratory Synthesis of Ammonium Copper(II) Sulfate Hexahydrate

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Compound of Interest		
Compound Name:	AMMONIUM COPPER(II)	
	SULFATE HEXAHYDRATE	
Cat. No.:	B8235736	Get Quote

Introduction

Ammonium copper(II) sulfate hexahydrate, (NH₄)₂Cu(SO₄)₂·6H₂O, is a double salt that crystallizes in the monoclinic system. It is of interest in the fields of crystallography and coordination chemistry. This document provides a detailed protocol for the synthesis of **ammonium copper(II) sulfate hexahydrate** in a laboratory setting. The synthesis is based on the reaction between copper(II) sulfate pentahydrate and ammonium sulfate in an aqueous solution.

Materials and Methods

Reagents:

- Copper(II) sulfate pentahydrate (CuSO₄·5H₂O)
- Ammonium sulfate ((NH₄)₂SO₄)
- Distilled water
- 6 N Sulfuric acid (H₂SO₄) (optional)

Equipment:

Beakers

Methodological & Application





- Graduated cylinders
- Heating plate or Bunsen burner
- Stirring rod
- Crystallizing dish
- Filter paper
- Funnel (sintered glass funnel recommended)
- Spatula
- Wash bottle with distilled water
- Drying apparatus (e.g., pad of filter papers, desiccator)

Experimental Protocol:

- Dissolution of Reactants: In a beaker, dissolve copper(II) sulfate pentahydrate and ammonium sulfate in warm distilled water. For example, 50 g of pulverized copper(II) sulfate pentahydrate and 27 g of ammonium sulfate can be dissolved in 250 mL of warm water.[1] Another protocol suggests using 6 g of copper(II) sulfate pentahydrate and 3 g of ammonium sulfate in 15 cm³ of hot water.[2][3] A smaller scale preparation uses 2g of copper(II) sulfate pentahydrate and 1g of ammonium sulfate.[4] To aid dissolution, the solution can be gently heated, but boiling should be avoided.[1] For a different ratio, 6.2 grams of copper(II) sulfate pentahydrate and 3.3 grams of ammonium sulfate can be used.[5]
- Acidification (Optional but Recommended): To prevent the hydrolysis of the copper(II) salt, a
 few drops (e.g., 10 drops) of 6 N sulfuric acid can be added to the warm solution.[1]
- Filtration of the Hot Solution: The warm solution should be filtered to remove any insoluble impurities.[1]
- Crystallization: The hot, filtered solution is then transferred to a crystallizing dish. The dish should be covered (e.g., with a glass plate) and left to stand undisturbed overnight to allow for slow cooling and the formation of large crystals.[1] For a faster crystallization, the solution



can be cooled in an ice bath. To obtain a second crop of crystals, the remaining solution can be evaporated to a smaller volume (e.g., about 2 cm³), cooled, and the resulting crystals can be filtered.[2][3]

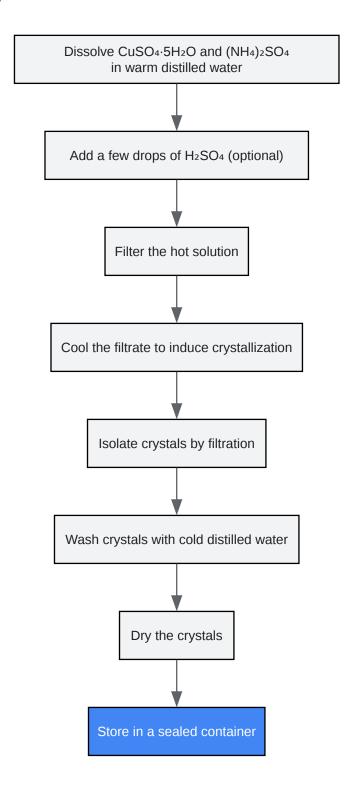
- Isolation and Washing of Crystals: The formed crystals are separated from the mother liquor by decantation or filtration.[1] A sintered glass filter funnel is recommended for this step.[2][3] The crystals should then be washed with a small amount of cold distilled water to remove any remaining impurities.[1]
- Drying of Crystals: The washed crystals should be dried thoroughly at room temperature.
 This can be achieved by pressing them between pads of filter paper or by placing them in a desiccator.[2][3] It is important to note that the double salt has a tendency to effloresce (lose water of hydration), so the dried crystals should be transferred to a tightly stoppered bottle for storage.[1]

Data Presentation

Reagent	Molar Mass (g/mol)	Example 1[1]	Example 2[2][3]	Example 3[4]	Example 4[5]
Copper(II) Sulfate Pentahydrate (CuSO ₄ ·5H ₂ O)	249.68	50 g	6 g	2 g	6.2 g
Ammonium Sulfate ((NH ₄) ₂ SO ₄)	132.14	27 g	3 g	1 g	3.3 g
Distilled Water	18.02	250 mL	15 cm³	Not specified	25 mL
Ammonium Copper(II) Sulfate Hexahydrate ((NH ₄) ₂ Cu(S O ₄) ₂ ·6H ₂ O)	399.86	-	-	Theoretical: 3.02g, Actual: 1.52g	10 g (Actual)



Experimental Workflow



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Figure 1. Workflow for the synthesis of ammonium copper(II) sulfate hexahydrate.



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